Application Note: Impurity Profiling of Nefopam N-Oxide in Pharmaceutical Formulations

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Compound of Interest

Compound Name:	*Nefopam N-Oxide*
CAS No.:	*66091-32-5*
Cat. No.:	*B119005*

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Abstract

This technical guide details the isolation, identification, and quantification of **Nefopam N-Oxide** (3,4,5,6-Tetrahydro-5-methyl-1-phenyl-1H-2,5-benzoxazocine 5-oxide), a primary oxidative degradation product of Nefopam Hydrochloride. While Nefopam is chemically stable under standard conditions, the tertiary amine moiety renders it susceptible to N-oxidation under oxidative stress or improper storage.[1] This protocol synthesizes regulatory-compliant methodologies (ICH Q3A/Q3B) with advanced LC-MS characterization techniques to ensure precise impurity profiling.[1]

Introduction & Chemical Basis[1][2][3][4][5][6][7][8]

The Oxidative Liability

Nefopam Hydrochloride is a non-opioid analgesic with a cyclic amine structure.[1] The core stability concern lies in the nitrogen atom of the benzoxazocine ring. In the presence of peroxides (often found in excipients like povidone or polyethylene glycol) or atmospheric oxygen, the lone pair on the nitrogen attacks the oxidant, forming a coordinate covalent bond with oxygen.

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Mechanism:

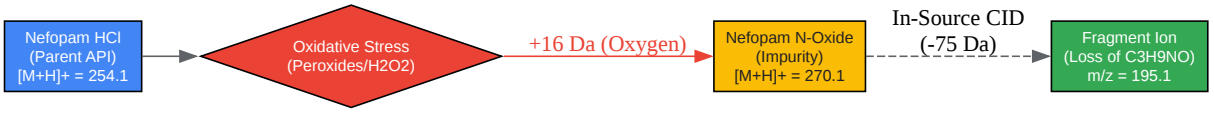
Regulatory Context

Nefopam N-Oxide is classified as a degradation product.[1][2][3][4][5] According to ICH Q3B(R2), any impurity exceeding the identification threshold (typically 0.2% for max daily dose >10mg) must be structurally characterized.[1] Due to the potential for N-oxides to revert to the parent amine during thermal analysis (e.g., GC), LC-MS is the mandatory technique for accurate profiling.

Visualizing the Degradation & Analysis Workflow

The following diagrams illustrate the chemical formation of the impurity and the analytical decision matrix.

Degradation Pathway & MS Fragmentation Logic[1]

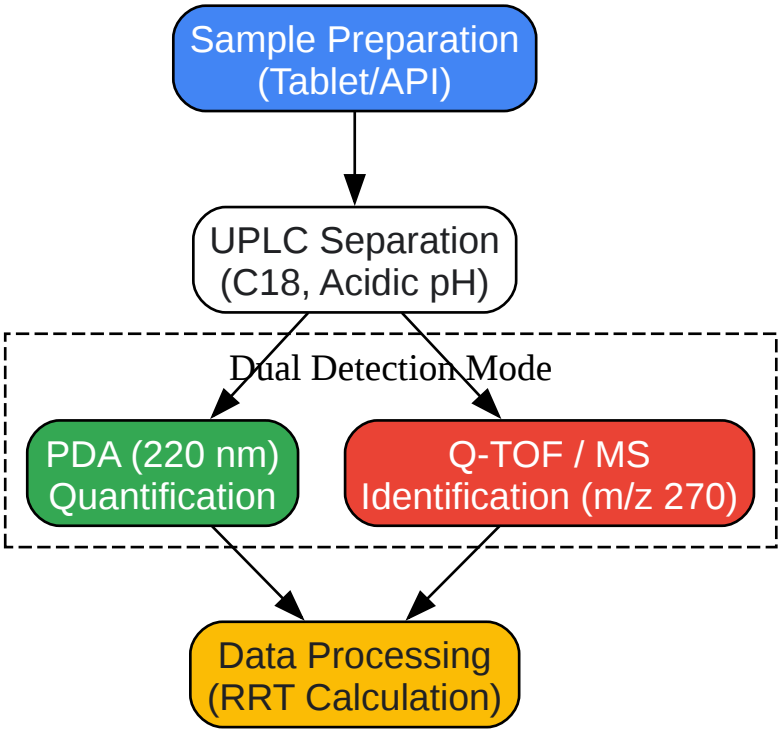


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Figure 1: Oxidative pathway of Nefopam to N-Oxide and characteristic MS fragmentation.

Analytical Workflow

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Figure 2: Integrated LC-UV-MS workflow for impurity profiling.

Experimental Protocols

Protocol A: Synthesis of **Nefopam N-Oxide** Standard

Objective: To generate a reference standard for retention time confirmation, as commercial standards may be costly or unavailable.

Reagents:

- Nefopam HCl (API)
- Potassium Peroxymonosulfate (KPMS) or m-Chloroperbenzoic acid (m-CPBA)
- Dichloromethane (DCM)[1][6]
- Sodium Bicarbonate (5% aq)[1]

Procedure:

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- Dissolution: Dissolve 100 mg of Nefopam HCl in 10 mL of DCM.
- Basification: Wash with 10 mL of 5% Sodium Bicarbonate to liberate the free base. Collect the organic layer.[7][5]
- Oxidation: Cool the organic layer to 0°C. Add 1.2 equivalents of m-CPBA (or KPMS in aqueous buffer if avoiding organic oxidants) slowly.[1]
- Reaction: Stir at room temperature for 2 hours. Monitor by TLC (Mobile Phase: MeOH:DCM 1:9).[1] The N-oxide is significantly more polar (lower Rf).
- Quench: Wash the reaction mixture with 10% Sodium Sulfite (to remove excess peroxide) followed by Sodium Bicarbonate.
- Isolation: Dry the organic layer over anhydrous Na2SO4 and evaporate to dryness. The residue is **Nefopam N-Oxide**.[1][6][8][9][10][11]

Protocol B: Chromatographic Separation (UPLC-PDA-MS)

Objective: To separate the N-oxide from the API and other degradants.

Rationale: An acidic mobile phase is chosen to protonate the amine.[1] While N-oxides are polar, they can exhibit complex retention behavior. A gradient elution is strictly required to prevent co-elution.

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Parameter	Specification
Column	C18 Stationary Phase (e.g., Agilent Zorbax Eclipse Plus or Waters BEH C18), 100 x 2.1 mm, 1.8 µm
Mobile Phase A	10 mM Ammonium Formate (pH 3.5 with Formic Acid)
Mobile Phase B	Acetonitrile (LC-MS Grade)
Flow Rate	0.4 mL/min
Column Temp	30°C
Injection Vol	2.0 µL
Detection (UV)	220 nm (Nefopam has low UV absorption; 220 nm maximizes sensitivity)
Detection (MS)	ESI Positive Mode; Scan Range 100-500 m/z

Gradient Program:

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	**95**	**5**	**Initial**
2.0	95	5	Isocratic Hold
10.0	60	40	Linear Ramp
12.0	10	90	Wash

| 15.0 | 95 | 5 | Re-equilibration |

Protocol C: Forced Degradation (Specificity Proof)

Objective: To demonstrate the method is "Stability Indicating" by generating the N-oxide in-situ.

- Preparation: Prepare a 1 mg/mL solution of Nefopam HCl in water.

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- Stress: Add 1 mL of 30% Hydrogen Peroxide (

) to 1 mL of the API solution.
- Incubation: Heat at 60°C for 4 hours.
- Analysis: Inject onto the UPLC system described in Protocol B.
- Expectation:
  - Control Sample: Single peak at ~5.3 min (Nefopam).
  - Stressed Sample: Decrease in Nefopam peak area; appearance of new peak at RRT ~0.8 - 0.9 (N-Oxide).[1]
  - Note: Literature varies on RRT depending on column phase.[1] N-oxides are generally more polar and elute earlier than the parent amine in Reverse Phase, but secondary interactions can shift this.[1] MS confirmation is mandatory.

Results & Discussion: Interpretation Guide

Mass Spectrometry Identification

When analyzing the impurity peak, look for the following mass transitions:

- Parent Peak (Nefopam):

  [1]
- Impurity Peak (N-Oxide):

  (+16 Da shift).[1]
- Fragmentation:
  - **Nefopam N-Oxide** often loses the oxygen or the side chain in the collision cell.[1]
  - Key Fragment:

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. This corresponds to the benzoxazocine core after the loss of the

side chain, a fragmentation pathway unique to the oxidized species compared to the parent.

Validation Parameters (Typical Acceptance Criteria)

Parameter	Acceptance Limit
Specificity	No interference from blank/placebo at impurity retention time.
Linearity (r^2)	> 0.999 (Range: LOQ to 150% of limit).[1]
LOD (Limit of Detection)	Typically ~0.05 µg/mL (Signal-to-Noise 3:1).[1]
LOQ (Limit of Quantitation)	Typically ~0.15 µg/mL (Signal-to-Noise 10:1).[1]
Recovery (Accuracy)	85% - 115% at LOQ level.[1]

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